

Proper Disposal Procedures for H-Gly-Arg-OH (Arg-13C6,15N4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H-Gly-Arg-OH (Arg-13C6,15N4)

Cat. No.: B12381626

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This guide provides essential safety and logistical information for the proper disposal of **H-Gly-Arg-OH (Arg-13C6,15N4)**, a non-hazardous, isotopically labeled amino acid peptide. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

Before handling **H-Gly-Arg-OH (Arg-13C6,15N4)**, it is imperative to wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, gloves, and a lab coat. [1] In the case of dust formation, respiratory protection may be necessary. [2] Ensure that eyewash stations and safety showers are readily accessible. [3]

Quantitative Data Summary

The following table summarizes key quantitative data for L-Arginine and its isotopically labeled forms, as found in various Safety Data Sheets (SDS).

Property	Value
Molecular Formula	C6H14N4O2 (unlabeled)
Molecular Weight	174.20 g/mol (unlabeled)
Melting Point	222-230 °C (decomposes)[3][4]
Solubility in Water	Soluble[1][4]
log Pow (Octanol/Water Partition Coefficient)	-4.20 at 20 °C[1]
Storage Temperature	2-8°C or room temperature[5]

Step-by-Step Disposal Protocol

The primary method for the disposal of **H-Gly-Arg-OH (Arg-13C6,15N4)** is to follow all applicable federal, state, and local regulations.[1] According to available Safety Data Sheets, L-Arginine and its isotopically labeled forms are not classified as hazardous substances.[1][2] However, waste generators must consult institutional, state, and local guidelines to ensure proper classification and disposal.

Step 1: Waste Characterization

- Determine if the **H-Gly-Arg-OH (Arg-13C6,15N4)** waste is considered hazardous according to your institution's policies and local regulations. While generally not classified as hazardous, mixtures with other chemicals may alter its classification.

Step 2: Containerization and Labeling

- Solid Waste:** Place unused or waste **H-Gly-Arg-OH (Arg-13C6,15N4)** in its original container or a suitable, clearly labeled, and sealed container for disposal.[1] Do not mix with other waste streams unless explicitly permitted by your institution's waste management plan.
- Aqueous Solutions:** Collect aqueous solutions containing **H-Gly-Arg-OH (Arg-13C6,15N4)** in a designated, sealed, and labeled waste container.
- Labeling:** Ensure the waste container is clearly labeled with the chemical name ("**H-Gly-Arg-OH (Arg-13C6,15N4)**") and any other required hazard information.

Step 3: Storage Pending Disposal

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

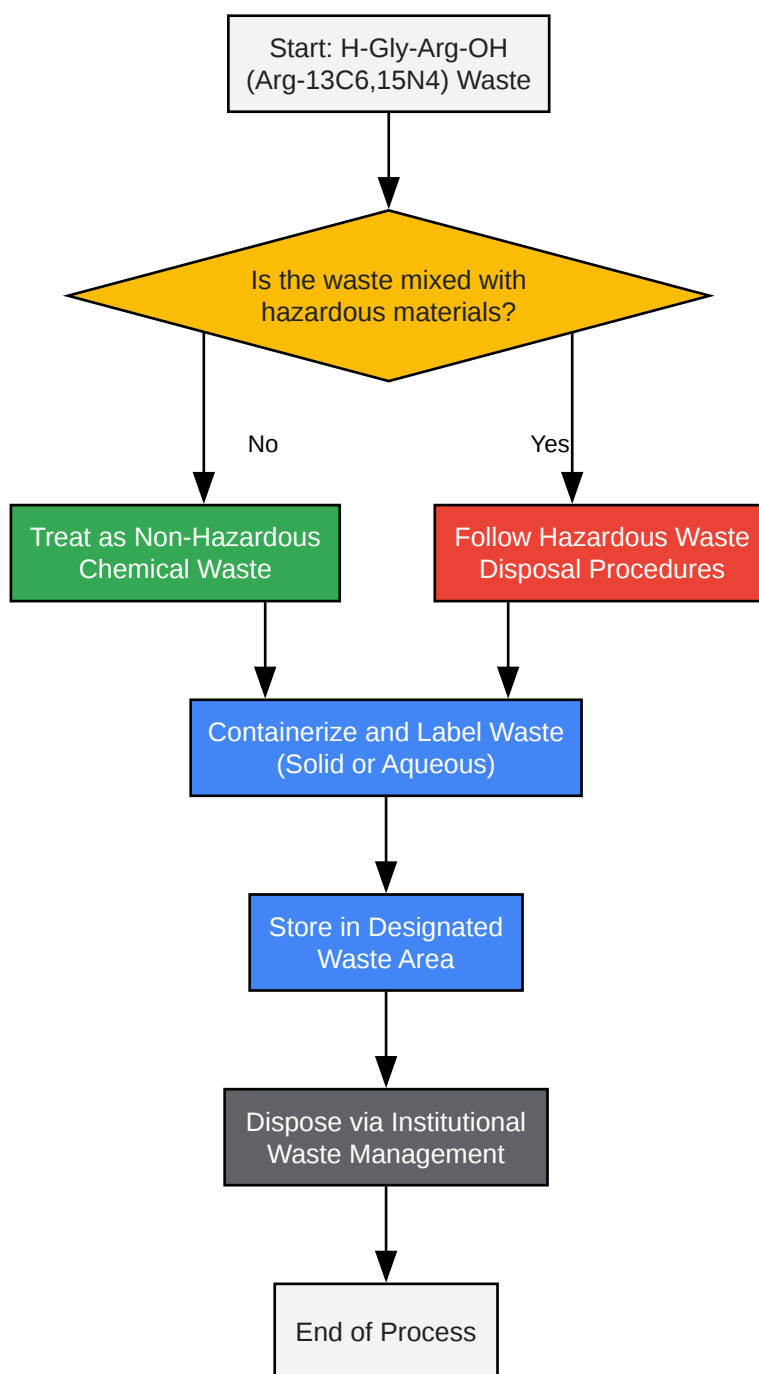
Step 4: Final Disposal

- Non-Hazardous Waste: If confirmed as non-hazardous, dispose of the material as regular chemical waste according to your institution's procedures.[\[1\]](#)
- Spill Cleanup: In the event of a spill, avoid dust formation.[\[6\]](#) Sweep up the solid material and place it into a suitable container for disposal.[\[1\]](#)[\[6\]](#) Clean the affected area thoroughly.[\[1\]](#)

Experimental Protocols Cited

The disposal procedures outlined above are derived from standard safety data sheets and do not originate from specific experimental protocols for the disposal of **H-Gly-Arg-OH (Arg-13C6,15N4)**. The recommended procedure is to adhere to the guidance provided in the product's SDS and comply with institutional and governmental waste disposal regulations.[\[1\]](#)

Disposal Workflow



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Caption: Disposal decision workflow for **H-Gly-Arg-OH (Arg-13C6,15N4)**.

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References

- 1. benchchem.com [benchchem.com]
- 2. carlroth.com [carlroth.com]
- 3. afgsci.com [afgsci.com]
- 4. fishersci.com [fishersci.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
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